

validation of 2-((3-Chlorophenyl)amino)benzamide as a chemical probe

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Compound of Interest

Compound Name: 2-((3-Chlorophenyl)amino)benzamide

CAS No.: 13625-33-7

Cat. No.: B084410

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Publish Comparison Guide: 2-((3-Chlorophenyl)amino)benzamide

Executive Summary & Mechanism of Action

2-((3-Chlorophenyl)amino)benzamide represents the foundational pharmacophore of the diphenylamine-2-carboxamide class of allosteric MEK (Mitogen-activated protein kinase kinase) inhibitors. While modern clinical drugs (e.g., Trametinib, Cobimetinib) are highly decorated derivatives, this molecule serves as a critical Ligand Efficiency Probe and Structural Template for understanding the binding mode in the allosteric pocket adjacent to the ATP-binding site of MEK1/2.

- Primary Target: MEK1/2 (MAP2K1/MAP2K2).
- Binding Mode: Type III Allosteric Inhibitor (Non-ATP competitive).

- **Utility:** Used as a simplified structural probe to validate the necessity of halogen-bonding and conformational constraints in next-generation kinase inhibitors. It also shares structural homology with fenamate ion channel modulators.

Comparative Analysis: Probe vs. Clinical Standards

This section compares the probe with the optimized clinical candidate PD184352 (CI-1040) and the potent drug Trametinib.

Feature	2-((3-Chlorophenyl)amino) benzamide (Probe)	PD184352 (CI-1040) (Reference)	Trametinib (Clinical Standard)
Role	Scaffold / Ligand Efficiency Probe	First-Gen Clinical Inhibitor	Third-Gen FDA Approved Drug
Structure	Unsubstituted benzamide; 3-Cl aniline.	3,4-difluoro benzamide; 2-Cl-4-I aniline.	Complex pyridopyrimidine scaffold.[1]
Potency (MEK1)	Low (IC ₅₀ > 1-10 µM)	High (IC ₅₀ ~ 17 nM)	Ultra-High (IC ₅₀ ~ 0.7 nM)
Selectivity	Moderate (Potential COX/Ion channel off-targets)	High (Specific to MEK1/2)	Extremely High
Binding Key	Establishes core H-bonds with Ser212/Val127.	Halogen fill hydrophobic pocket; F-group locks conformation.	Interacts with ATP-phosphate binding loop.
Application	Fragment-based screening; Negative control.	In vivo tumor suppression proof-of-concept.	Clinical oncology (Melanoma).

Insight: The probe lacks the 4-fluoro (benzamide ring) and 2-chloro-4-iodo (aniline ring) substitutions present in PD184352. These missing elements are responsible for locking the bioactive conformation and filling the hydrophobic allosteric pocket. Therefore, this probe is

ideal for fragment-based screening or as a low-affinity control to demonstrate specific binding requirements.

Experimental Validation Protocols

To validate the activity of this probe, researchers must use assays that detect allosteric modulation, as it will not compete directly with high concentrations of ATP.

Objective: Determine the IC_{50} of the probe compared to PD184352.

- Reagents: Recombinant MEK1 (active), unactive ERK2 (substrate), ATP (10 μ M), and FRET antibody pair (Anti-pERK).
- Preparation: Dissolve **2-((3-Chlorophenyl)amino)benzamide** in DMSO to 10 mM stock. Serial dilute (1:3) to range from 100 μ M to 1 nM.
- Reaction Mix:
 - Mix MEK1 (0.5 nM) with probe in kinase buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM DTT).
 - Incubate for 15 min at RT (critical for allosteric binding).
 - Add ERK2 substrate and ATP.
- Detection: Incubate 60 min. Add EDTA to stop reaction. Add FRET detection reagents.
- Analysis: Plot Fluorescence Ratio vs. Log[Concentration].
 - Expected Result: The probe should show partial inhibition or an IC_{50} in the micromolar range, whereas PD184352 will inhibit in the nanomolar range.

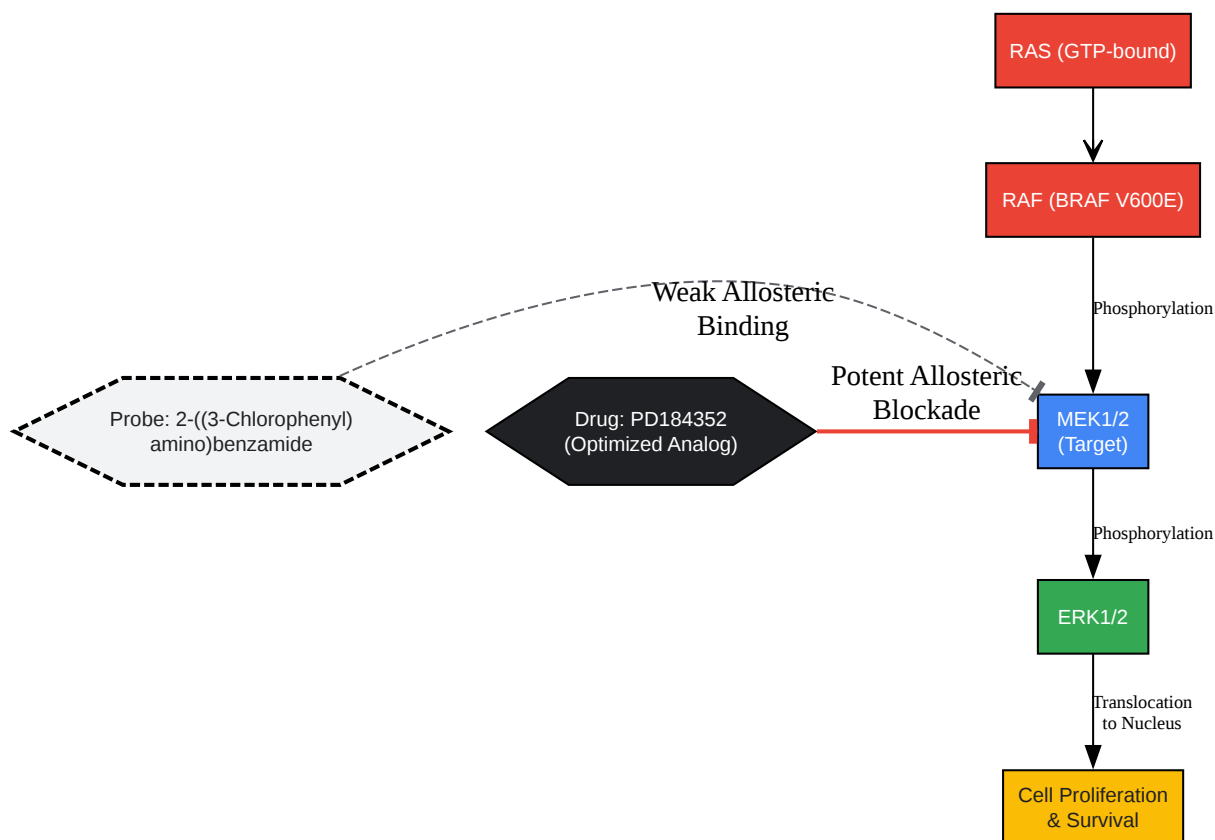
Objective: Assess membrane permeability and pathway inhibition in BRAF-mutant cells (e.g., A375 or HT-29).

- Seeding: Plate A375 cells (0.5×10^6 cells/well) in 6-well plates.

- Treatment: Treat cells with Vehicle (DMSO), Probe (10 μ M, 50 μ M), and PD184352 (1 μ M) for 1 hour.
- Lysis: Wash with cold PBS. Lyse in RIPA buffer + Phosphatase Inhibitors.
- Blotting:
 - Primary Ab: Anti-pERK1/2 (Thr202/Tyr204).
 - Loading Control: Anti-Total ERK1/2 or GAPDH.
- Validation: The probe should show a dose-dependent reduction in pERK levels, though less complete than PD184352. This confirms the scaffold enters the cell and engages the target.

Visualization: Mechanism & Workflow

Figure 1: Allosteric MEK Inhibition Pathway & Probe Logic This diagram illustrates how the benzamide scaffold blocks the MEK-ERK signaling cascade and the structural relationship between the probe and optimized drugs.



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Caption: The probe binds to the allosteric pocket of MEK, preventing RAF-mediated phosphorylation, but with lower affinity than optimized analogs like PD184352.

References

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- Structural Genomics Consortium (SGC). Chemical Probes for Kinases. [Link](#)
 - General resource for kinase probe criteria and valid
- PubChem Compound Summary. **2-((3-Chlorophenyl)amino)benzamide** (CID 122195). [Link](#)
 - Verification of chemical structure and identifiers (CAS 13625-33-7).[1]

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Sources

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